

Technical Guide: NMR Characterization of 3,5-Dimethyl-1-hexyn-3-ol (vs.)

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Compound of Interest

Compound Name: 3,5-Dimethyl-1-hexyn-3-ol-d5

Cat. No.: B1160112

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Executive Summary

3,5-Dimethyl-1-hexyn-3-ol (CAS: 107-54-0), also known as Methylparafynol or Surfynol 61, is a tertiary acetylenic alcohol used widely as a metabolic probe, a polymerization inhibitor, and a surfactant intermediate.^[1] In drug development, the deuterated isotopologue 3,5-Dimethyl-1-hexyn-3-ol-

serves as a critical Internal Standard (IS) for LC-MS/MS quantitation in pharmacokinetic studies.^[1]

Accurate NMR characterization of the

analog is essential to validate isotopic purity and confirm the regiochemistry of the deuterium label—typically located at the C3-methyl and C4-methylene positions derived from deuterated precursors (e.g.,

-MIBK).^[1] This guide provides a comparative analysis of the

and

spectra, highlighting the diagnostic signals required for quality control.

Structural Logic & Spin Physics[1]

The Stereochemical Challenge

The molecule possesses a chiral center at C3.[1] While the commercial standard is usually a racemate, the chirality induces magnetic non-equivalence in the adjacent protons.[1]

- Diastereotopicity: The methylene protons at C4 are diastereotopic (and).[1] In the ¹H NMR of the unlabeled () compound, these do not appear as a simple doublet but as a complex ABX or AB system (depending on the shift difference vs. coupling constant).[1]
- Isotope Effect: In the analog (assuming labeling at C3-Me and C4), the disappearance of this complex C4 multiplet is the primary confirmation of successful synthesis.[1]

Solvent Selection Strategy

- CDCl₃
(Avoid for Quantitation): In Chloroform-d, the hydroxyl proton () and the acetylenic proton () often exhibit concentration-dependent chemical shift drifting and broadening due to exchange.[1]
- DMSO-
(Recommended): Dimethyl sulfoxide stabilizes the hydroxyl proton via hydrogen bonding, resulting in a sharp singlet (or doublet if coupling to C3 occurs, though C3 is quaternary here).[1] It also deshields the acetylenic proton, moving it into a distinct window (3.0–3.5 ppm) and slowing exchange to reveal sharp coupling to C1.[1]

Experimental Protocol

Sample Preparation

To ensure reproducibility and prevent line broadening from exchangeable protons:

- Mass: Weigh 10–15 mg of analyte.
- Solvent: Dissolve in 0.6 mL of DMSO-
(99.9% D).
- Tube: Use a high-precision 5mm NMR tube (Wilmad 528-PP or equivalent) to minimize shimming errors.[\[1\]](#)
- Temperature: Equilibrate at 298 K (25 °C).

Acquisition Parameters (400 MHz+)

- Pulse Sequence:zg30 (30° pulse) or zg (90° pulse) with sufficient relaxation delay ().
- Scans (NS): 16 (for
H), 1024+ (for
C).[\[1\]](#)
- Spectral Width: -2 to 14 ppm (
H); -10 to 220 ppm (
C).[\[1\]](#)
- Processing: Apply Exponential Multiplication (LB = 0.3 Hz) for
H; LB = 1.0 Hz for
C.

Spectral Analysis: vs. Comparison

The following assignments assume the standard labeling pattern derived from

-4-methyl-2-pentanone: Deuteration at the C3-Methyl (

) and C4-Methylene (

).^[1]

Proton (¹H) NMR Data (in DMSO-)

Position	Group	(Unlabeled) Shift ()	Multiplicity ()	(Labeled) Behavior
OH	Hydroxyl	5.10	Singlet (sharp)	Unchanged (Singlet)
C1-H	Acetylenic	3.25	Singlet*	Unchanged (Singlet)
C4-H	Methylene	1.55 – 1.65	Multiplet (AB System)	SILENT (Signal disappears)
C5-H	Methine	1.75	Septet (Hz)	Simplified (Coupling to C4 lost)
C3-Me	Methyl	1.35	Singlet	SILENT (Signal disappears)
C5-Me	Isopropyl Me	0.92	Doublet (Hz)	Unchanged (Doublet)

> Note: The acetylenic proton may show small long-range coupling (

) to methyls in the

spectrum, which disappears in the

spectrum.^[1]

Carbon (C) NMR & Deuterium Effects^[1]

In the

spectrum, the carbon signals carrying deuterium will exhibit isotope shifts (upfield) and splitting (

Hz).^[1]

- C3 (Quaternary): In

, this is a singlet at

68 ppm.^[1] In

, it exhibits a

-isotope shift and may broaden due to coupling with the attached

and

.^[1]

- C3-Methyl: In

, a sharp singlet at

30 ppm.^[1] In

, this becomes a Septet (1:3:6:7:6:3:1) due to coupling with three deuteriums (

Hz).^[1]

- C4 (Methylene): In

, a sharp signal at

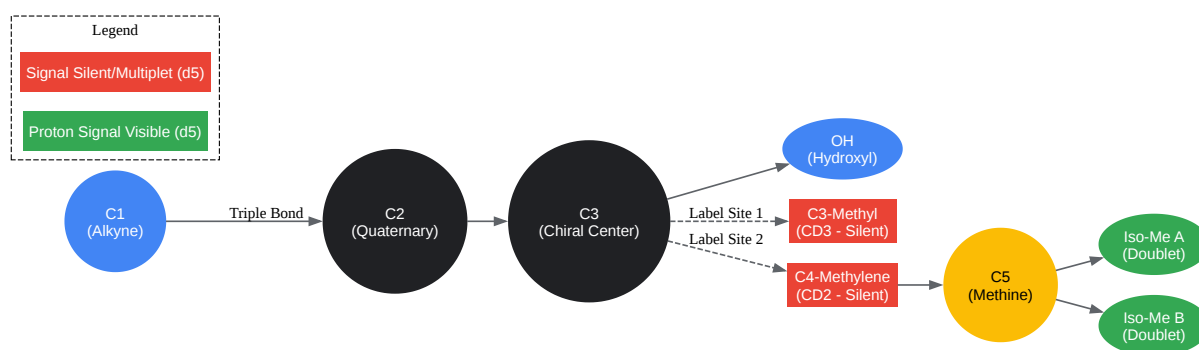
50 ppm.^[1] In

, this becomes a Quintet (1:2:3:2:1) due to coupling with two deuteriums.^[1]

Visualization of Structural Logic[1]

Molecular Connectivity & Labeling

The diagram below illustrates the connectivity and the specific sites of deuteration (Red nodes) versus the static proton signals (Blue nodes).[1]



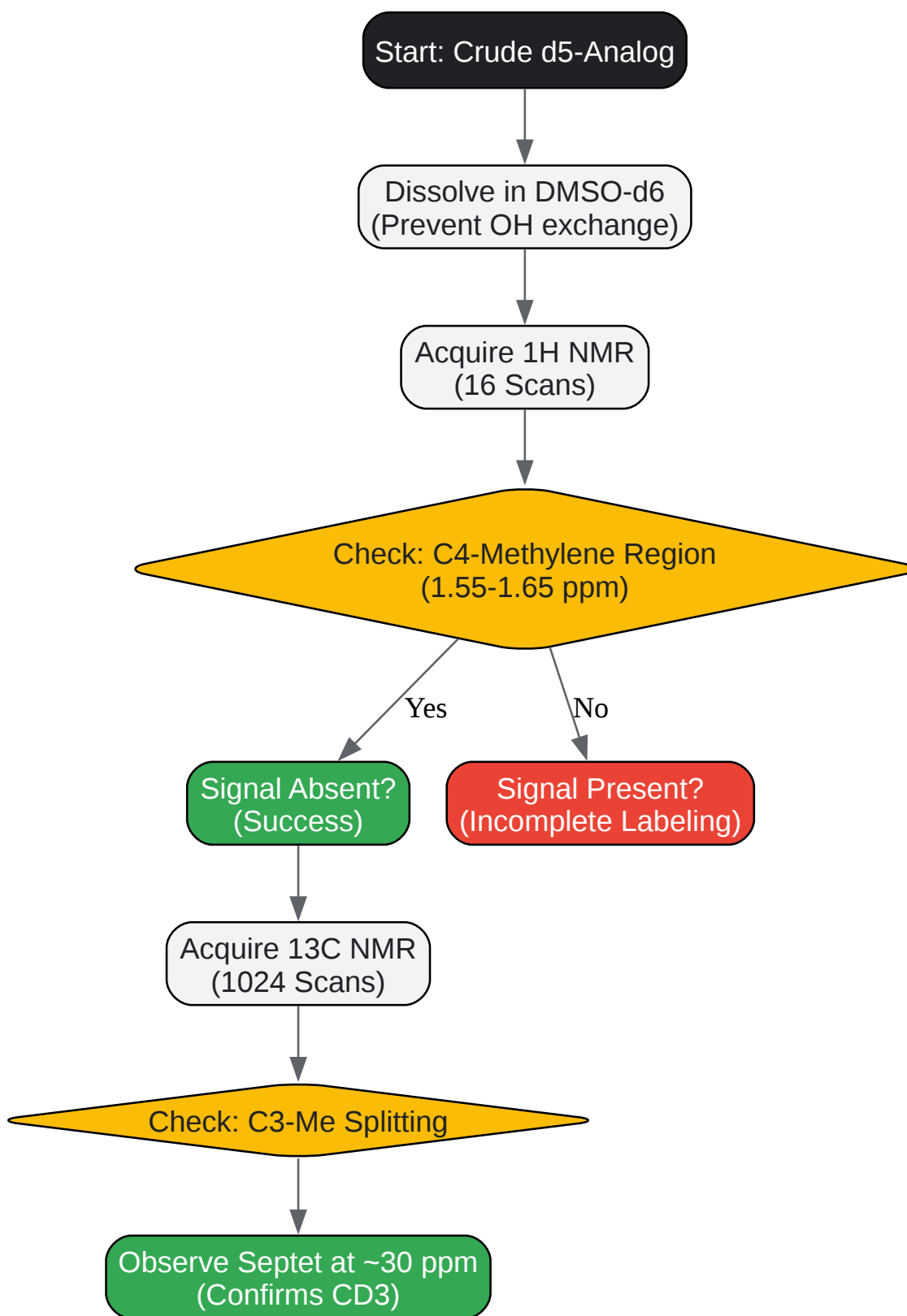
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Caption: Structural connectivity of **3,5-Dimethyl-1-hexyn-3-ol-d5**. Red nodes indicate deuterated positions (

) which are silent in

¹H NMR.[1]

Analytical Workflow for Validation



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Caption: Step-by-step validation logic for confirming the regiochemistry of the d5-label.

References

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